

Application Notes and Protocols: BMS-182874 Hydrochloride in Cardiovascular Disease Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bms 182874 hydrochloride*

Cat. No.: *B606217*

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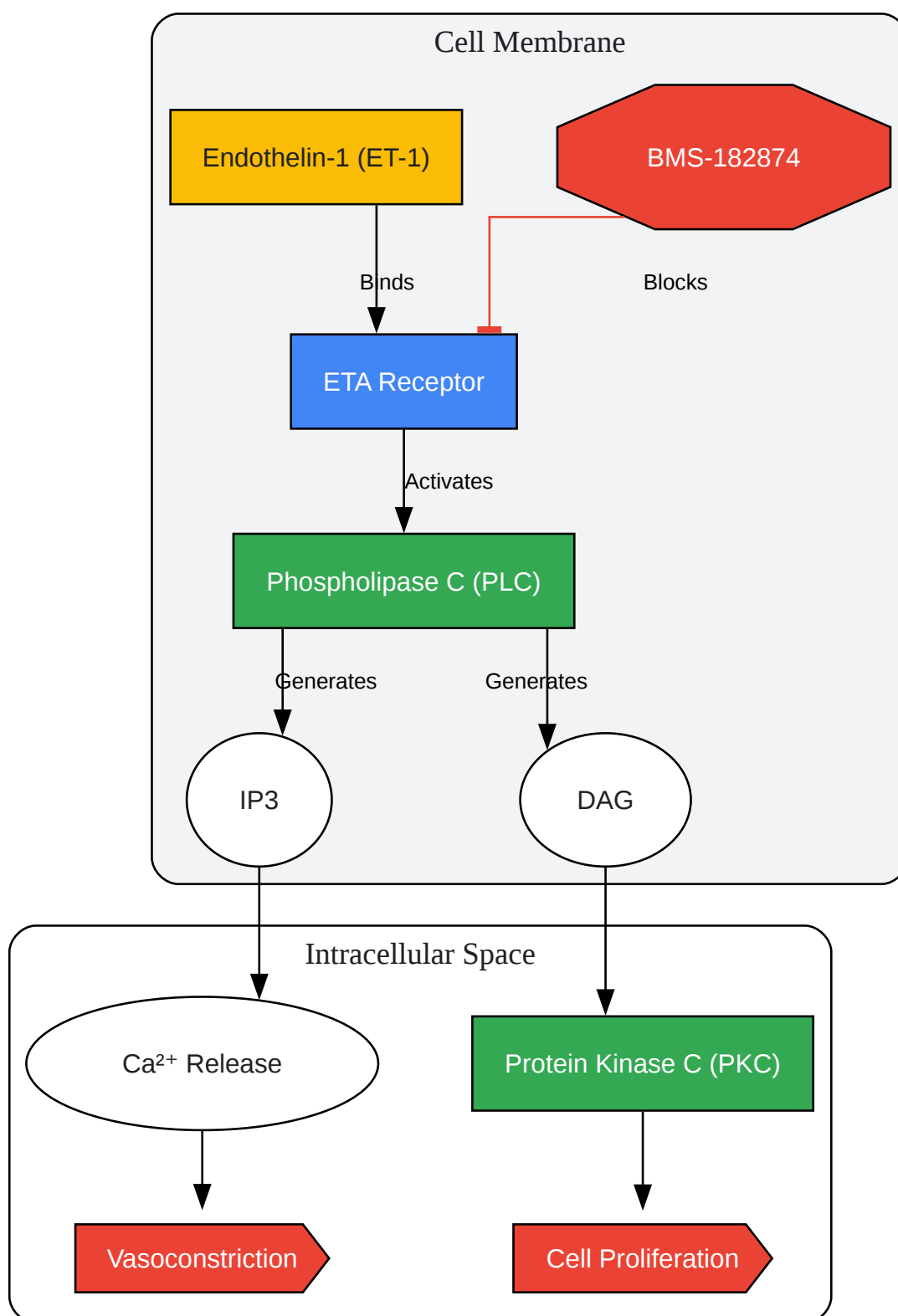
For Researchers, Scientists, and Drug Development Professionals

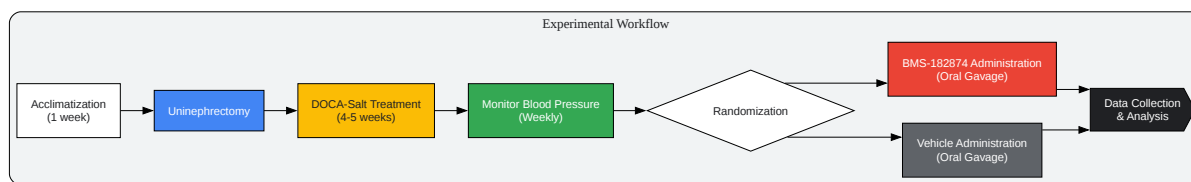
Introduction

BMS-182874 hydrochloride is a potent and selective, nonpeptide antagonist of the endothelin-A (ETA) receptor.[1][2] Endothelin-1 (ET-1), a powerful vasoconstrictor and mitogen, plays a significant role in the pathophysiology of various cardiovascular diseases.[3][4] By selectively blocking the ETA receptor, BMS-182874 hydrochloride inhibits the downstream signaling pathways responsible for vasoconstriction and smooth muscle cell proliferation, making it a valuable tool for investigating the role of ET-1 in cardiovascular pathologies and for evaluating the therapeutic potential of ETA receptor antagonism.[2][4][5] These application notes provide an overview of BMS-182874 hydrochloride's mechanism of action and its application in relevant cardiovascular disease models, along with detailed experimental protocols.

Mechanism of Action

BMS-182874 is a competitive antagonist of the ETA receptor, demonstrating high affinity for this receptor subtype while exhibiting weak inhibition of the ETB receptor.[1][2] In vitro studies have shown that BMS-182874 competitively inhibits the binding of [¹²⁵I]ET-1 to ETA receptors in rat vascular smooth muscle cells and in CHO cells expressing the human ETA receptor.[1][2] Functionally, it has been demonstrated to inhibit ET-1-stimulated inositol phosphate accumulation and calcium mobilization, key second messenger systems involved in vasoconstriction and cellular proliferation.[1][2]





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References

- 1. Vascular Balloon Injury and Intraluminal Administration in Rat Carotid Artery [jove.com]
- 2. Rat Carotid Artery Balloon Injury Model - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ahajournals.org [ahajournals.org]
- 4. Endothelin-1 and endothelin receptor antagonists as potential cardiovascular therapeutic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Rat Carotid Artery Pressure-Controlled Segmental Balloon Injury with Periadventitial Therapeutic Application - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: BMS-182874 Hydrochloride in Cardiovascular Disease Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606217#bms-182874-hydrochloride-for-cardiovascular-disease-models]

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